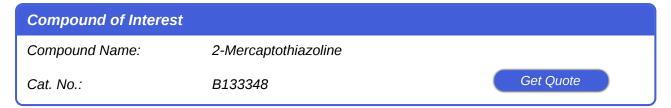


Physical and chemical properties of 2-Thiazoline-2-thiol

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 2-Thiazoline-2-thiol

Abstract

2-Thiazoline-2-thiol, also known as 2-mercapto-2-thiazoline, is a heterocyclic compound with significant applications in organic synthesis and pharmacology. It serves as a crucial intermediate in the production of pharmaceuticals, including β -lactam antibiotics and antithyroid agents.[1][2] This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for synthesis and analysis, and the biological activities of 2-Thiazoline-2-thiol, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties of 2-Thiazoline-2-thiol

The fundamental physical and chemical characteristics of 2-Thiazoline-2-thiol are summarized in the table below, providing a consolidated reference for laboratory and research applications.



Property	Value	References
Molecular Formula	C₃H₅NS₂	[3][4]
Molecular Weight	119.21 g/mol	[1][3][4]
CAS Number	96-53-7	[1][3][4]
Appearance	White to bright yellow or beige fine crystalline powder.[5][6]	[5][6]
Melting Point	100-107 °C	[3][4][5]
Boiling Point	176-178 °C at 0.25 Torr	[2][5]
Solubility	Soluble in chloroform and methanol; slightly soluble in water, and soluble in hot water. [3][5]	[3][5]
рКа	13.01 ± 0.20 (Predicted)	[5]
рН	6-7 (10 g/L in H ₂ O at 20 °C)	[5][6][7]
Density	1.235 g/cm³ (estimate)	[5]

Experimental Protocols Synthesis of 2-Thiazoline-2-thiol

A common method for the synthesis of 2-thiazoline-2-thiol involves the reaction of ethanolamine with carbon disulfide in the presence of a base.[5]

Materials:

- Ethanolamine
- Carbon disulfide (CS2)
- Sodium hydroxide (NaOH)
- Sulfuric acid (H₂SO₄)



Ethanol

Procedure:

- Ethanolamine is esterified with sulfuric acid.
- The resulting product is then cyclized with carbon disulfide in the presence of sodium hydroxide.[5]
- The reaction mixture is typically refluxed to drive the reaction to completion.
- Upon cooling, the product can be precipitated and collected for purification.

Purification Protocol

A standard method for purifying crude 2-Thiazoline-2-thiol is through acid-base extraction followed by recrystallization.[2]

Materials:

- Crude 2-Thiazoline-2-thiol
- Aqueous sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- Dissolve the crude 2-Thiazoline-2-thiol in an aqueous alkali solution (e.g., NaOH).
- Filter the solution to remove any insoluble impurities.
- Acidify the filtrate with HCl to precipitate the purified 2-Thiazoline-2-thiol.
- · Collect the precipitate by filtration.



 Recrystallize the solid product from hot water to obtain fine needles of pure 2-Thiazoline-2thiol.[2]

Characterization

The synthesized and purified 2-Thiazoline-2-thiol is typically characterized using various spectroscopic techniques.

Methodologies:

- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H NMR and ¹³C NMR): To determine
 the chemical structure and purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.[8]
- Elemental Analysis: To determine the elemental composition of the synthesized compound.

 [9]

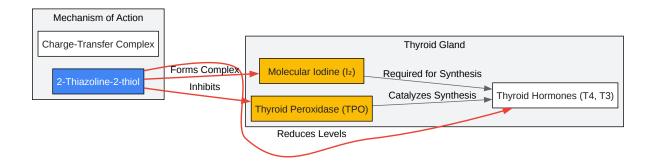
Biological Activity and Signaling Pathways

2-Thiazoline-2-thiol and its derivatives exhibit a range of biological activities, including antithyroid, antimicrobial, and anticancer effects.[10][11][12]

Antithyroid Activity

2-Thiazoline-2-thiol functions as an antithyroid agent by inhibiting the synthesis of thyroid hormones.[11] This inhibition occurs through two primary mechanisms: interaction with molecular iodine and inhibition of the thyroid peroxidase enzyme.[11]





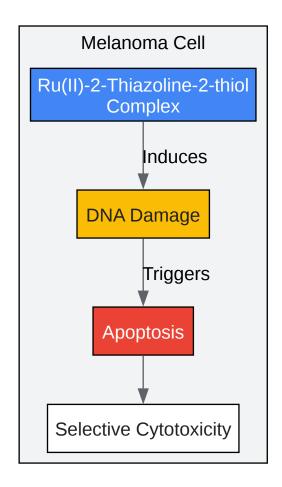
Click to download full resolution via product page

Caption: Mechanism of antithyroid activity of 2-Thiazoline-2-thiol.

Induction of Apoptosis in Cancer Cells

Recent studies have shown that metal complexes of 2-Thiazoline-2-thiol, such as certain ruthenium(II) complexes, can induce apoptosis in cancer cells, particularly melanoma.[10] The proposed mechanism involves causing DNA damage, which triggers the apoptotic cascade.





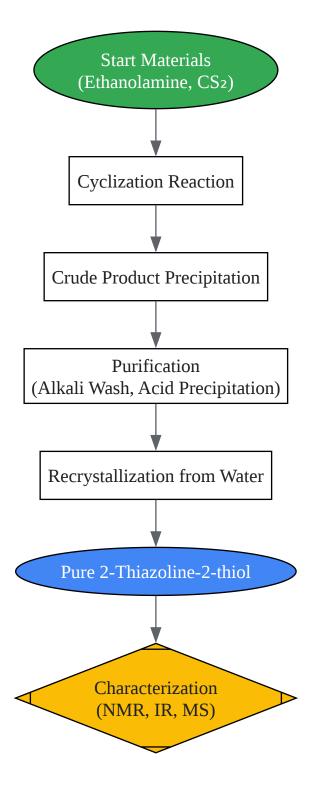
Click to download full resolution via product page

Caption: Apoptosis induction in melanoma cells by a 2-Thiazoline-2-thiol complex.

Experimental Workflow: Synthesis and Purification

The overall process from starting materials to the pure compound can be visualized as a straightforward workflow.





Click to download full resolution via product page

Caption: General workflow for the synthesis and purification of 2-Thiazoline-2-thiol.

Applications



- 2-Thiazoline-2-thiol is a versatile compound with several key applications:
- Pharmaceutical Intermediate: It is a fundamental building block for the synthesis of penamand carbapenam-type β-lactam antibiotics.[1][5] It is also a precursor for H2 receptor antagonists like cimetidine and ranitidine through its hydrolysis product, cysteamine.[5]
- Antimicrobial Agents: Derivatives of 2-Thiazoline-2-thiol have demonstrated antimicrobial properties and can act synergistically with conventional antibiotics against multidrug-resistant bacteria.[10]
- Cancer Research: Metal complexes incorporating 2-Thiazoline-2-thiol as a ligand are being investigated for their potential as selective anticancer agents.[10][12]
- Material Science: It has been used to functionalize mesoporous silica for the removal of heavy metals like mercury from aqueous solutions.
- Electroplating: It is used as an additive in acid copper plating to achieve bright and level coatings.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. 2-Mercaptothiazoline | 96-53-7 [chemicalbook.com]
- 3. labsolu.ca [labsolu.ca]
- 4. 2-Thiazoline-2-thiol 98 96-53-7 [sigmaaldrich.com]
- 5. chembk.com [chembk.com]
- 6. 2-Thiazoline-2-thiol for synthesis 96-53-7 [sigmaaldrich.com]
- 7. 2-Thiazolin-2-thiol CAS 96-53-7 | 821111 [merckmillipore.com]
- 8. epublications.marquette.edu [epublications.marquette.edu]



- 9. "Investigations of 2-Thiazoline-2-thiol as a Ligand: Synthesis and X-ra" by Shishir Ghosh, Faruque Ahmed et al. [epublications.marquette.edu]
- 10. 2-Thiazoline-2-thiol for synthesis 96-53-7 [sigmaaldrich.com]
- 11. bocsci.com [bocsci.com]
- 12. Synthesis and Biological Evaluation of Novel Benzothiazole-2-thiol Derivatives as Potential Anticancer Agents PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 2-Thiazoline-2-thiol]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b133348#physical-and-chemical-properties-of-2-thiazoline-2-thiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com